

"Narcotic acid" chemical structure and properties

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An In-depth Technical Guide to "Narcotic Acid"

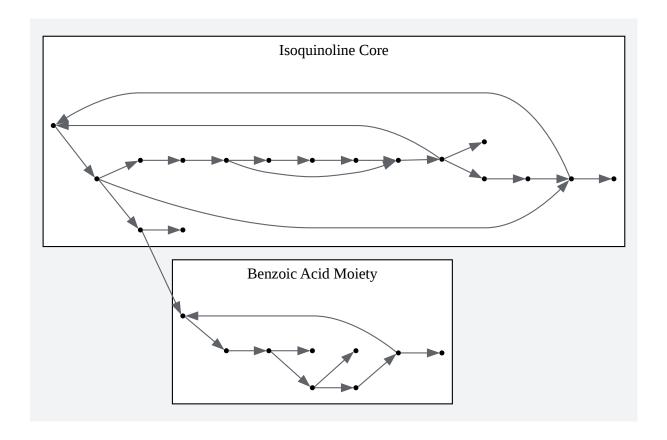
Disclaimer: The term "Narcotic acid" is not a standard or recognized chemical nomenclature in scientific literature. However, the PubChem database contains an entry for a specific molecule with "Narcotic acid" as a depositor-supplied synonym. This guide focuses on this particular compound, providing a comprehensive overview of its chemical structure, properties, and the broader context of its constituent chemical classes. Given the compound's obscurity, specific experimental data and established signaling pathways are not readily available. Therefore, this guide also incorporates general methodologies and known biological activities of related chemical structures to provide a valuable resource for researchers and drug development professionals.

Chemical Identity and Properties

The compound referred to as "Narcotic acid" in a depositor-supplied context is chemically known as 6-[(S)-hydroxy-(4-methoxy-6-methyl-7,8-dihydro-5H-[1][2]dioxolo[4,5-g]isoquinolin-5-yl)methyl]-2,3-dimethoxybenzoic acid. It is a complex molecule that features a substituted isoquinoline core linked to a dimethoxybenzoic acid moiety.

Chemical Structure





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Figure 1: Chemical Structure of "Narcotic Acid"

Physicochemical Properties

The following table summarizes the computed physicochemical properties of the molecule.



Property	Value	
Molecular Formula	C22H25NO8	
Molecular Weight	431.4 g/mol	
IUPAC Name	6-[(S)-hydroxy-(4-methoxy-6-methyl-7,8-dihydro-5H-[1][2]dioxolo[4,5-g]isoquinolin-5-yl)methyl]-2,3-dimethoxybenzoic acid	
CAS Number	55836-07-2	
Topological Polar Surface Area	107 Ų	
Hydrogen Bond Donors	2	
Hydrogen Bond Acceptors	9	
Rotatable Bonds	6	
XLogP3	-0.4	

Synthesis and Experimental Protocols

Specific experimental protocols for the synthesis of this exact molecule are not available in the peer-reviewed literature. However, the structure suggests that its synthesis would involve the coupling of a substituted isoquinoline derivative with a substituted benzoic acid derivative. General synthetic strategies for these classes of compounds are well-established.

General Synthetic Approach for Substituted Isoquinolines

The synthesis of substituted isoquinolines can be achieved through various methods, including the Bischler-Napieralski reaction, which involves the cyclization of β -arylethylamides in the presence of a dehydrating agent. Another common method is the Pictet-Spengler reaction, where a β -arylethylamine is condensed with an aldehyde or ketone followed by cyclization.

Conceptual Synthetic Workflow

The following diagram illustrates a conceptual workflow for the synthesis of a molecule like "Narcotic Acid," based on common organic synthesis strategies.



Figure 2: Conceptual Synthetic Workflow

Potential Biological Activity and Signaling Pathways

There is no specific pharmacological data or information on the signaling pathways for this particular compound. However, its structural components, an isoquinoline alkaloid and a benzoic acid derivative, are present in many biologically active molecules.

Isoquinoline Alkaloids

The isoquinoline core is a prominent feature in a large family of naturally occurring alkaloids with a wide range of biological activities.[3][4] These activities include:

- Antimicrobial[4]
- Anti-inflammatory[3][4]
- Antitumor[3][4]
- Analgesic[5]

The diverse pharmacological effects of isoquinoline alkaloids stem from their ability to interact with various biological targets, including enzymes and receptors.

Benzoic Acid Derivatives

Benzoic acid and its derivatives are also known to exhibit a range of biological activities, including anti-inflammatory and antimicrobial properties.[3] They are common structural motifs in many natural products and pharmaceuticals.[3]

Potential Signaling Pathways

Given the known activities of isoquinoline alkaloids, it is plausible that a molecule like "**Narcotic Acid**" could interact with signaling pathways involved in inflammation, cell proliferation, and nociception. A conceptual diagram of potential biological activities is presented below.

Figure 3: Potential Biological Activities and Signaling Interactions

Conclusion



While the term "Narcotic acid" does not correspond to a standard chemical entity, the molecule identified in the PubChem database presents an interesting chemical scaffold. Its structure, combining an isoquinoline alkaloid and a benzoic acid derivative, suggests potential for a range of biological activities. Further research, including chemical synthesis and pharmacological screening, would be necessary to elucidate the actual properties and therapeutic potential of this compound. This guide provides a foundational understanding for researchers interested in exploring this or structurally related molecules.

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